Comparative Guide: Structure-Activity Relationship (SAR) of 4-Phenylquinazoline Derivatives

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Compound of Interest	
Compound Name:	*4-Phenylquinazoline*
CAS No.:	*17629-01-5*
Cat. No.:	*B11897094*

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Executive Summary

The quinazoline pharmacophore is a cornerstone of modern oncology, most notably represented by 4-anilinoquinazolines (e.g., Gefitinib, Erlotinib) which act as ATP-competitive inhibitors of EGFR.[1] However, the **4-phenylquinazoline** subclass—characterized by a direct carbon-carbon (C–C) bond at the C4 position—offers a distinct pharmacological profile.

Unlike their nitrogen-linked counterparts, **4-phenylquinazoline**s frequently exhibit dual-mechanism activity, targeting both tyrosine kinases (EGFR/VEGFR) and tubulin polymerization (colchicine binding site). This guide objectively compares the SAR, synthesis, and biological performance of **4-phenylquinazoline**s against standard alternatives, providing actionable protocols for researchers.

The Scaffold Architecture & SAR Logic

The transition from a C4-amino linker to a C4-phenyl ring fundamentally alters the molecule's flexibility, hydrogen-bonding capacity, and metabolic stability.

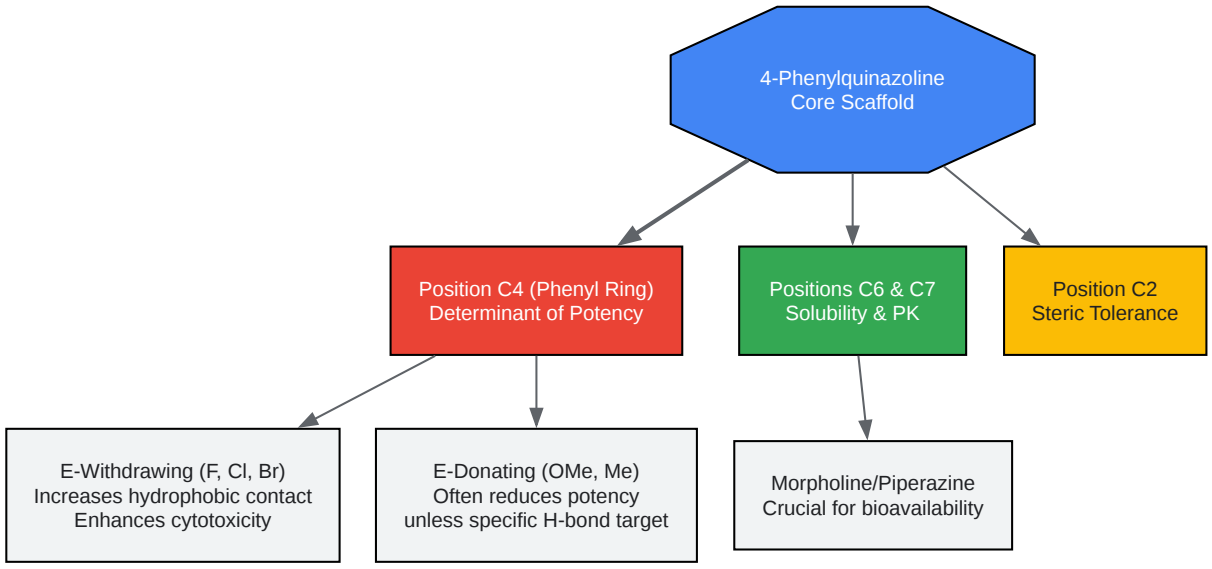
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Structural comparison: The "Linker" Effect

- 4-Anilino (Standard): The -NH- linker acts as a critical hydrogen bond donor to the hinge region (e.g., Met793 in EGFR). It allows rotational freedom, enabling the phenyl ring to slot into the hydrophobic pocket.
- 4-Phenyl (Alternative): The direct C–C bond removes the H-bond donor. This rigidifies the structure and often shifts the primary target from pure kinase inhibition to tubulin destabilization, unless specific H-bond acceptors are engineered onto the quinazoline core (N1/N3).

SAR Decision Map

The following diagram illustrates the critical modification points for **4-phenylquinazoline** optimization.



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Figure 1: Strategic modification points on the **4-phenylquinazoline** scaffold. Note the critical role of electron-withdrawing groups (EWG) at C4 for maximizing potency.

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Comparative Performance Analysis

The following data summarizes the performance shift when moving from 4-anilino to 4-phenyl scaffolds. Data is aggregated from representative studies (e.g., Bioorg.[2] Chem., Eur. J. Med. Chem.).[1][3][4][5][6][7][8][9][10][11][12]

Table 1: Biological Activity Profile Comparison

Feature	4-Anilinoquinazolines **(e.g., Gefitinib)**	4-Phenylquinazolines **(Novel Derivatives)**
Primary Target	EGFR / HER2 (Kinase Domain)	Tubulin (Colchicine Site) / Dual EGFR
Binding Mode	ATP-competitive (Hinge Binder)	Microtubule Destabilizer + ATP-competitive
Key Interaction	H-bond (N1 & NH-linker)	Hydrophobic interaction (Phenyl) + H-bond (N1)
Metabolic Stability	Moderate (N-dealkylation liability)	High (C-C bond is metabolically robust)
Cytotoxicity (IC50)	< 0.1 µM (EGFR+ lines like PC9)	0.5 – 2.0 µM (Broad spectrum: MCF-7, HeLa)
Resistance Profile	Susceptible to T790M mutation	Often retains activity in MDR cell lines

Key Insight: While 4-anilino derivatives are superior for pure EGFR inhibition, 4-phenyl derivatives excel in multidrug-resistant (MDR) phenotypes because their tubulin-targeting mechanism is less susceptible to kinase-domain mutations.

Experimental Protocols

To ensure reproducibility, the following protocols utilize self-validating steps (TLC/NMR checks).

Synthesis: Suzuki-Miyaura Cross-Coupling

Unlike the nucleophilic substitution used for Gefitinib, **4-phenylquinazoline**s require palladium-catalyzed coupling.

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Reagents:

- Substrate: 4-Chloro-6,7-dimethoxyquinazoline (1.0 eq)
- Coupling Partner: Phenylboronic acid derivative (1.2 eq)
- Catalyst: $Pd(dppf)Cl_2$ (0.05 eq)
- Base: Na_2CO_3 (2.0 M aqueous solution, 3.0 eq)
- Solvent: 1,4-Dioxane (degassed)

Workflow Visualization:



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Figure 2: Optimized Suzuki-Miyaura coupling workflow for C4-arylation of quinazolines.

Step-by-Step Protocol:

- Inert Atmosphere: Flame-dry a 50 mL Schlenk flask and purge with Nitrogen (

).
- Loading: Add 4-chloroquinazoline (1 mmol), arylboronic acid (1.2 mmol), and $Pd(dppf)Cl_2$ (0.05 mmol).
- Solvation: Add degassed 1,4-dioxane (10 mL) and 2M Na_2CO_3 (3 mL).
- Reaction: Heat to 100°C under

  reflux.
- Validation (Critical): Monitor via TLC (Hexane:EtOAc 1:1). The starting material (4-chloro) usually runs higher (

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) than the product (

) due to the polarity of the phenyl addition.

- Purification: Filter through Celite, extract with EtOAc, and purify via silica gel chromatography.

Biological Assay: Tubulin Polymerization Inhibition

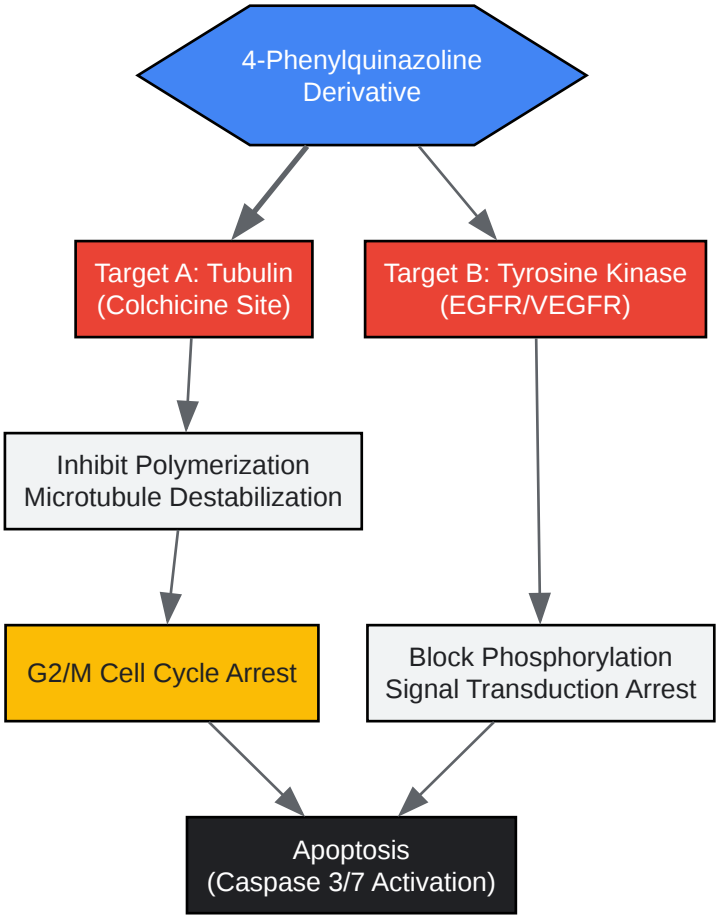
Since **4-phenylquinazoline**s often target microtubules, this assay is critical for validation.

- Preparation: Use a fluorescence-based tubulin polymerization kit (e.g., Cytoskeleton Inc.).
- Incubation: Incubate porcine brain tubulin (2 mg/mL) in PEM buffer (80 mM PIPES, 2 mM $MgCl_2$, 0.5 mM EGTA, pH 6.9) containing 10 µM GTP.
- Treatment: Add test compound (5 µM) or control (Colchicine, 5 µM) at 4°C.
- Measurement: Transfer to 37°C plate reader. Measure fluorescence (Ex 360 nm / Em 420 nm) every minute for 60 minutes.
- Analysis: A reduction in Vmax (polymerization rate) and final fluorescence plateau compared to vehicle control indicates inhibition.

Mechanism of Action (MOA)

The **4-phenylquinazoline** scaffold typically induces apoptosis through a "Dual-Hit" mechanism, distinct from the single-target action of Erlotinib.

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Figure 3: The dual-mechanism pathway. Note that G2/M arrest is the hallmark phenotype of **4-phenylquinazoline** activity.

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